

# 1-Vinylnaphthalene CAS number 826-74-4 characterization

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## Compound of Interest

Compound Name: 1-Vinylnaphthalene

Cat. No.: B014741

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An In-depth Technical Guide to **1-Vinylnaphthalene** (CAS: 826-74-4)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of **1-Vinylnaphthalene** (CAS: 826-74-4), a versatile aromatic monomer. The information presented herein is intended to support research and development activities by providing key physicochemical properties, detailed experimental protocols, and an understanding of its chemical behavior.

## Physicochemical Properties

**1-Vinylnaphthalene** is a colorless to pale yellow liquid with a characteristic aromatic odor.<sup>[1]</sup> It is a key monomer in the production of various polymers and copolymers and serves as an intermediate in the synthesis of other organic compounds.<sup>[1]</sup>

Table 1: Physicochemical Data for **1-Vinylnaphthalene**

Property	Value	Reference(s)
CAS Number	826-74-4	[2][3]
Molecular Formula	C <sub>12</sub> H <sub>10</sub>	[2][3]
Molecular Weight	154.21 g/mol	
Appearance	Colorless to pale yellow liquid/oil	[1][4]
Boiling Point	135-138 °C (lit.)	[4]
Density	1.04 g/mL at 25 °C (lit.)	[4]
Refractive Index (n <sub>20/D</sub> )	1.653 (lit.)	
Solubility	Soluble in ethyl acetate, hexane, and methanol. Insoluble in water.	[1][4]
Storage Temperature	-20°C	

## Spectroscopic Characterization

Detailed spectroscopic analysis is crucial for the unambiguous identification and quality control of **1-Vinylnaphthalene**. While comprehensive public data on peak assignments is limited, the expected spectral features are described below.

Table 2: Spectroscopic Data for **1-Vinylnaphthalene**

Technique	Data	Reference(s)
$^1\text{H}$ NMR	Data not readily available in searched resources. Expected signals: vinyl protons (dd, ~5.5-7.0 ppm), aromatic protons (~7.4-8.2 ppm).	[5]
$^{13}\text{C}$ NMR	Data not readily available in searched resources. Expected signals: vinyl carbons (~115, ~136 ppm), aromatic carbons (~123-135 ppm).	[2]
Infrared (IR) Spectroscopy	An IR spectrum is available in the NIST WebBook. Key absorptions are expected for C-H stretching of the vinyl group and aromatic ring, C=C stretching of the vinyl group and aromatic ring, and C-H bending.	[3][6]
Mass Spectrometry (MS)	The molecular ion peak ( $M^+$ ) is expected at $m/z$ 154. Fragmentation patterns would likely involve the loss of the vinyl group or rearrangements of the naphthalene ring.	[2][4]

## Synthesis Protocols

**1-Vinylnaphthalene** can be synthesized through several methods. The two most common laboratory-scale preparations are the Wittig reaction and the dehydration of 1-(1-naphthyl)ethanol.

### Synthesis via Wittig Reaction

This method involves the reaction of 1-naphthaldehyde with a phosphorus ylide.

## Experimental Protocol:

- **Preparation of the Phosphonium Salt:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve methyltriphenylphosphonium bromide (1.1 equivalents) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).
- **Ylide Formation:** Cool the suspension to 0 °C in an ice bath. Add a strong base, such as n-butyllithium (1.0 equivalent), dropwise to the suspension. The formation of the orange-red ylide indicates a successful reaction. Allow the mixture to stir at this temperature for 1-2 hours.
- **Wittig Reaction:** Dissolve 1-naphthaldehyde (1.0 equivalent) in anhydrous THF and add it dropwise to the ylide solution at 0 °C. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- **Work-up:** Quench the reaction by the slow addition of water. Extract the aqueous layer with diethyl ether or ethyl acetate (3x). Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- **Purification:** Remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel using a non-polar eluent (e.g., hexane or a hexane/ethyl acetate mixture) to yield pure **1-vinylnaphthalene**. Triphenylphosphine oxide is a common byproduct of this reaction.<sup>[7][8][9][10]</sup>

## Synthesis via Dehydration of 1-(1-Naphthyl)ethanol

This method involves the acid-catalyzed dehydration of the corresponding alcohol.

## Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a distillation apparatus, place 1-(1-naphthyl)ethanol (1.0 equivalent) and a catalytic amount of a strong acid, such as p-toluenesulfonic acid or sulfuric acid. A polymerization inhibitor, like hydroquinone, should also be added.
- **Dehydration:** Heat the mixture under reduced pressure. The **1-vinylnaphthalene** product will distill as it is formed. The reaction temperature and pressure should be carefully controlled to

ensure efficient dehydration and minimize side reactions. A typical condition is heating at 120-150 °C under vacuum.[1]

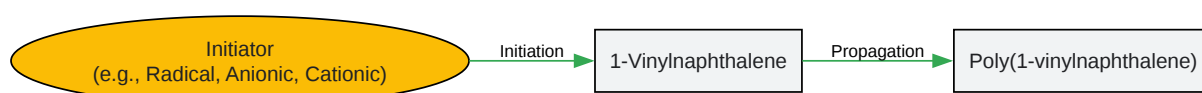
- Purification: The collected distillate can be further purified by fractional distillation under reduced pressure to remove any remaining starting material or byproducts.[4]

## Reactivity and Applications

The primary reactivity of **1-vinylnaphthalene** stems from its vinyl group, which readily undergoes polymerization.

## Polymerization

**1-Vinylnaphthalene** is a monomer for the synthesis of poly(**1-vinylnaphthalene**). This polymer exhibits interesting photophysical properties and has applications in materials science.



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Caption: Polymerization of **1-Vinylnaphthalene**.

## Applications of Poly(1-vinylnaphthalene)

- Optical Materials: Due to its high refractive index and transparency, it is used in the manufacturing of optical components.
- Scintillators: The polymer can be used in scintillators for the detection of ionizing radiation.
- Organic Electronics: It has been investigated as a hole-transporting material in organic light-emitting diodes (OLEDs) and other electronic devices.

## Safety and Handling

**1-Vinylnaphthalene** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[2] It is also considered harmful to aquatic life

with long-lasting effects.

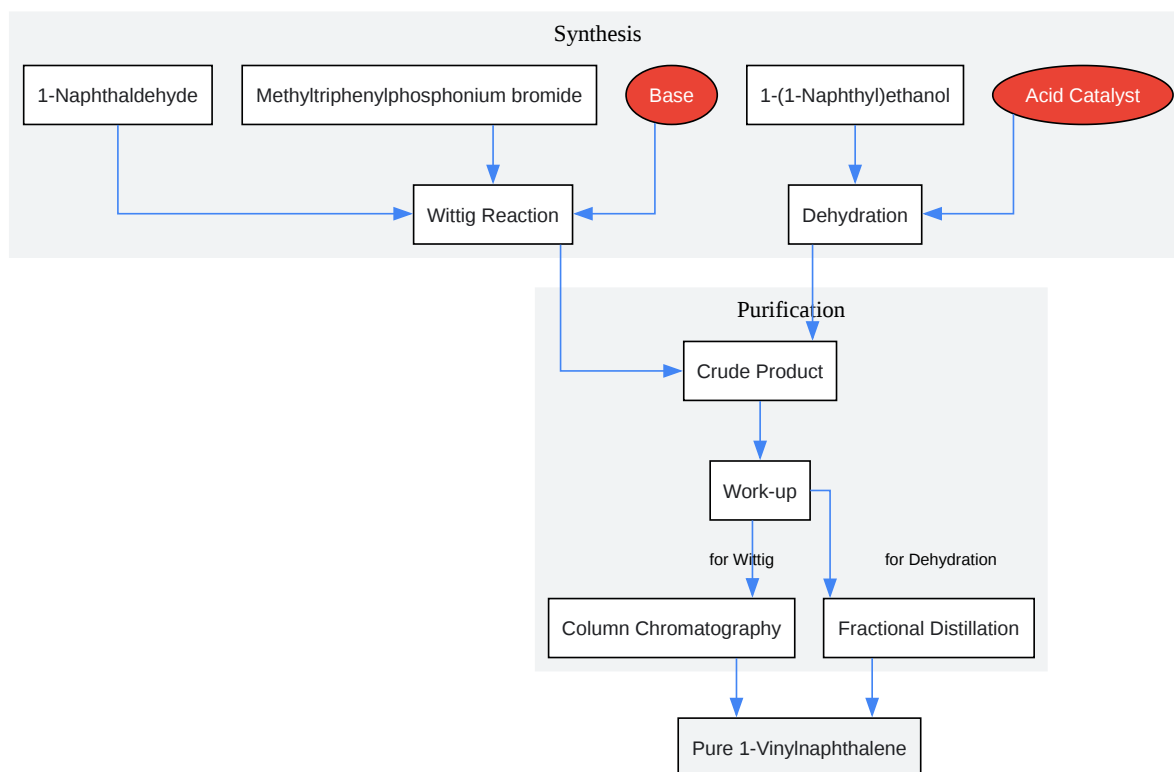
Table 3: GHS Hazard Information

Hazard Class	Hazard Statement
Acute toxicity, oral	H302: Harmful if swallowed
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

## Logical Relationships and Workflows

The synthesis and purification of **1-vinylnaphthalene** can be visualized as a logical workflow.



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Caption: Synthetic workflow for **1-Vinylnaphthalene**.

## Biological Activity

There is no significant evidence in the reviewed literature to suggest that **1-vinylnaphthalene** directly interacts with specific biological signaling pathways in the manner of a drug molecule. Its toxicity is primarily associated with its irritant properties and general effects on cell membranes and metabolic processes upon exposure.

## Conclusion

**1-Vinylnaphthalene** is a valuable chemical intermediate with well-defined physicochemical properties. The synthetic routes described provide reliable methods for its preparation in a laboratory setting. Its primary utility lies in its ability to be polymerized into poly(**1-vinylnaphthalene**), a material with significant applications in optics and electronics. Proper safety precautions are essential when handling this compound due to its irritant nature. Further research into the controlled polymerization of **1-vinylnaphthalene** could lead to the development of novel materials with tailored properties for advanced applications.

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